

Investigating the Structure-Activity Relationship of Bisfentidine: A Technical Guide

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Compound of Interest

Compound Name: *Bisfentidine*

CAS No.: 96153-56-9

Cat. No.: B1618943

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **Bisfentidine** and its analogs as potent histamine H₂ receptor antagonists. **Bisfentidine**, a member of the (imidazolylphenyl)formamidine class of compounds, has demonstrated significant potential in the modulation of gastric acid secretion. This document outlines the quantitative pharmacological data, detailed experimental methodologies, and key signaling pathways associated with this class of compounds, offering valuable insights for researchers and professionals in drug development.

Quantitative Pharmacological Data

The following tables summarize the histamine H₂ receptor antagonist activity of **Bisfentidine** and its analogs. The data is derived from studies on the antagonism of the histamine-stimulated chronotropic response in the guinea pig atrium and the inhibition of gastric acid secretion in rats.

Table 1: Histamine H₂ Receptor Antagonist Affinity of N-Substituted (Imidazolyphenyl)formamidines

Compound	R	pKa (Formamidine)	KB (nM)
3a	-CH ₂ CH ₃	8.65	177
3b	-CH ₂ CH ₂ F	8.12	61
3c	-CH ₂ CHF ₂	6.60	21
3d	-CH ₂ CF ₃	6.14	7.6
Bisfentidine (17)	-CH(CH ₃) ₂	8.80	Data not explicitly found in this format

KB values were determined from the antagonism of the histamine-stimulated chronotropic response on guinea pig atria[1]. A lower KB value indicates a higher binding affinity.

Table 2: In Vivo Gastric Antisecretory Activity of (Imidazolyphenyl)formamidines

Compound	R	Relative Potency (vs. Cimetidine)
15	-CH ₃	20-50x
16	-C ₂ H ₅	20-50x
Bisfentidine (17)	-CH(CH ₃) ₂	20-50x
18	-n-C ₃ H ₇	20-50x
19	-CH ₂ CH ₂ OH	20-50x
20	-CH ₂ CH ₂ OCH ₃	20-50x

Relative potency was determined in vivo by assessing the inhibition of gastric acid secretion.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of **Bisfentidine** and its analogs.

Histamine H₂ Receptor Binding Assay (Guinea Pig Atrium)

This protocol describes a functional assay to determine the antagonist affinity (KB) of test compounds at the histamine H₂ receptor by measuring the inhibition of histamine-induced chronotropic effects in isolated guinea pig atria.

Methodology:

- Tissue Preparation:
 - Male guinea pigs (300-350 g) are sacrificed by cervical dislocation.
 - The hearts are rapidly excised and placed in oxygenated Krebs-Henseleit solution at 32 °C.
 - The spontaneously beating right atria are dissected and mounted in a 10-mL organ bath containing Krebs-Henseleit solution, maintained at 32 °C and bubbled with 95% O₂ and 5% CO₂.
 - The atrial rate is recorded isometrically using a force-displacement transducer connected to a polygraph.
- Experimental Procedure:
 - The atria are allowed to equilibrate for 60 minutes, with the bathing solution being changed every 15 minutes.
 - A cumulative concentration-response curve to histamine is obtained to establish a baseline.
 - The atria are then washed and incubated with the test compound (e.g., **Bisfentidine** analog) at a single concentration for 30 minutes.

- A second cumulative concentration-response curve to histamine is then generated in the presence of the antagonist.
- This procedure is repeated with different concentrations of the antagonist.
- Data Analysis:
 - The dose-ratio for each antagonist concentration is calculated.
 - A Schild plot is constructed by plotting the $\log(\text{dose-ratio} - 1)$ against the negative logarithm of the molar concentration of the antagonist.
 - The pA_2 value, which is the negative logarithm of the molar concentration of an antagonist that produces a dose-ratio of 2, is determined from the x-intercept of the Schild plot. The KB is the antilog of the negative pA_2 .

In Vivo Gastric Acid Secretion Assay (Rat Model)

This protocol details the in vivo assessment of the gastric antisecretory activity of **Bisfentidine** and its analogs in rats.

Methodology:

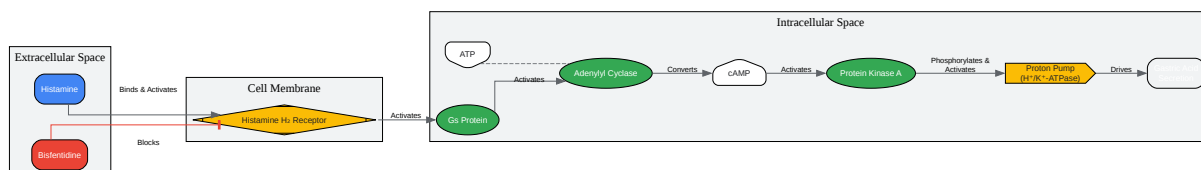
- Animal Preparation:
 - Male Wistar rats (200-250 g) are fasted for 24 hours with free access to water.
 - The rats are anesthetized with urethane (1.25 g/kg, i.p.).
 - A tracheal cannula is inserted to ensure a clear airway.
 - The stomach is exposed via a midline laparotomy, and the pylorus is ligated.
 - A double-lumen cannula is inserted into the stomach through the esophagus and secured.
- Gastric Perfusion and Sample Collection:
 - The stomach is continuously perfused with saline (0.9% NaCl) at a rate of 1 mL/min.

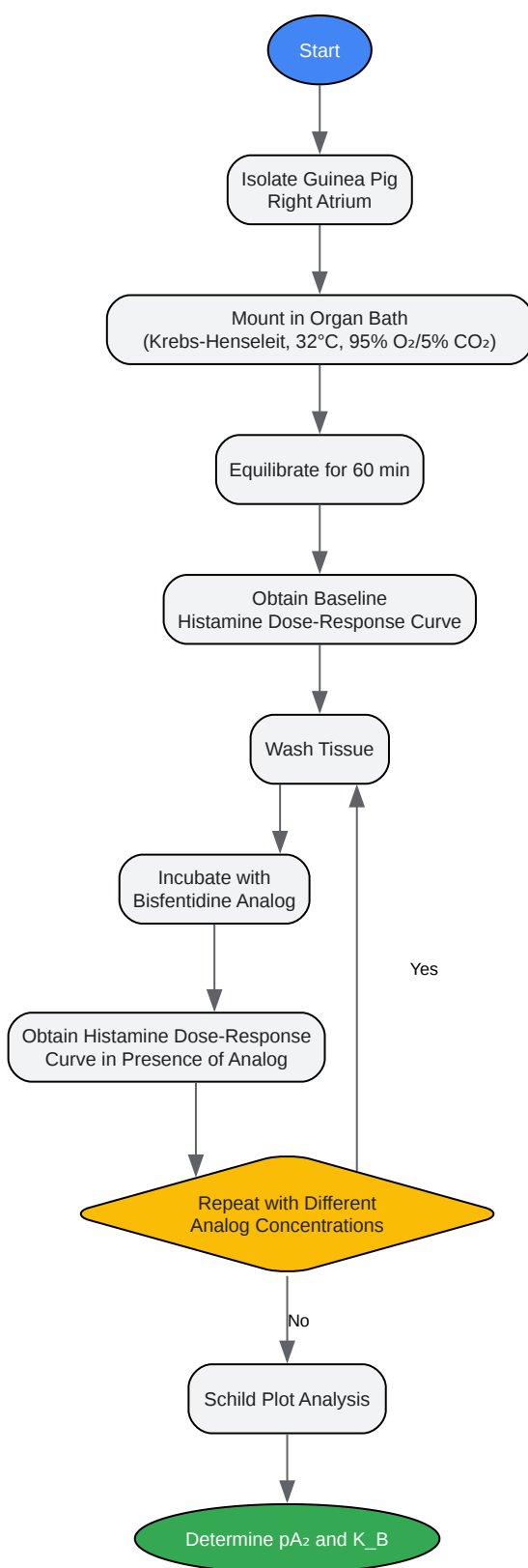
- The perfusate is collected every 15 minutes.
- Gastric acid secretion is stimulated by a continuous intravenous infusion of a secretagogue, such as histamine or pentagastrin.
- Drug Administration and Measurement:
 - Once a stable plateau of acid secretion is achieved, the test compound is administered intravenously or intraduodenally.
 - The collected gastric perfusate samples are titrated with 0.01 N NaOH to a pH of 7.0 to determine the acid concentration.
 - The acid output is expressed as micromoles of H⁺ per minute.
- Data Analysis:
 - The percentage inhibition of acid secretion is calculated by comparing the acid output before and after drug administration.
 - The ED₅₀ value (the dose required to produce 50% of the maximum inhibitory effect) is determined from the dose-response curve.

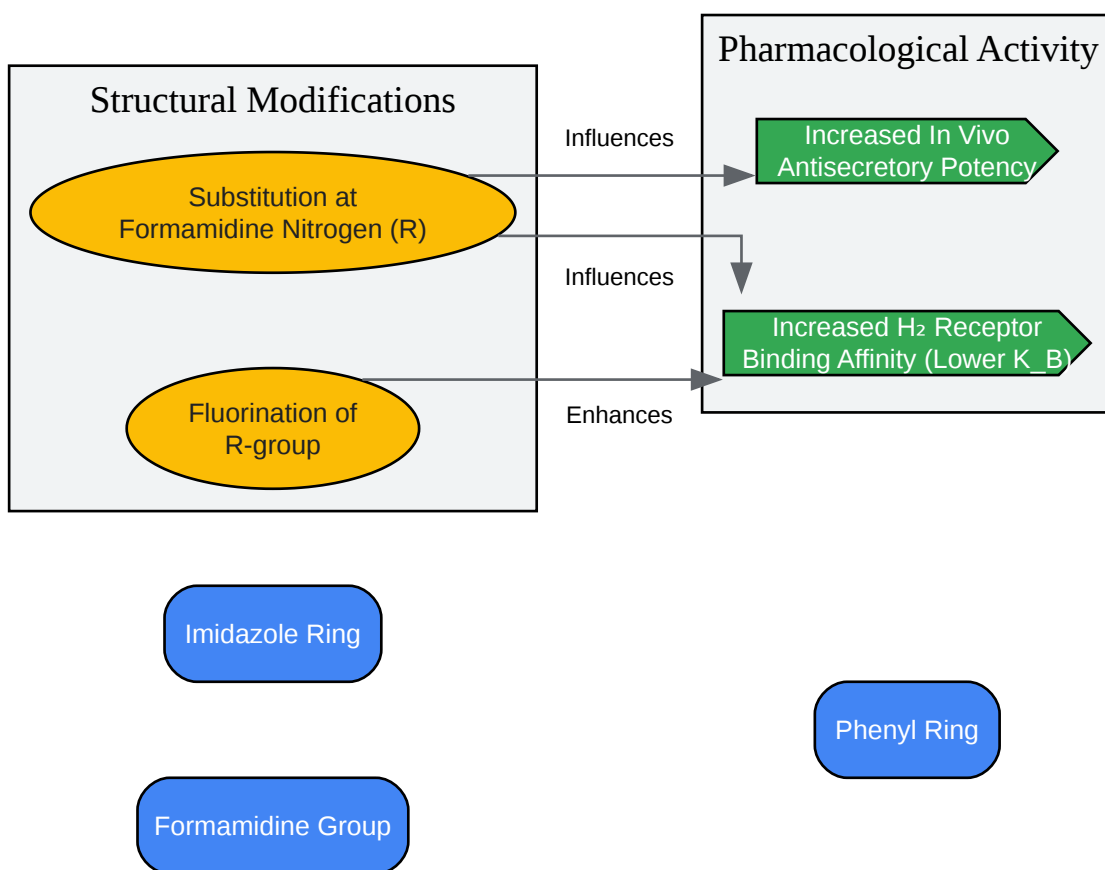
Signaling Pathways and Logical Relationships

Histamine H₂ Receptor Signaling Pathway

Bisfentidine acts as a competitive antagonist at the histamine H₂ receptor, which is a G-protein coupled receptor (GPCR). The binding of histamine to the H₂ receptor activates a stimulatory G-protein (Gs), which in turn activates adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP). Increased intracellular cAMP levels activate Protein Kinase A (PKA), which then phosphorylates various downstream targets, ultimately leading to the stimulation of the proton pump (H⁺/K⁺-ATPase) in gastric parietal cells and subsequent acid secretion. **Bisfentidine** blocks this cascade by preventing the initial binding of histamine to the H₂ receptor.







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References

- 1. N-(fluoroethyl)(imidazolylphenyl)formamidines. The issue of the active species of mifentidine - PubMed [pubmed.ncbi.nlm.nih.gov]
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